

Comparative Analysis of Arylomycin A1 Against Resistant and Sensitive E. coli Strains

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Compound of Interest

Compound Name: Arylomycin A1

Cat. No.: B15582876

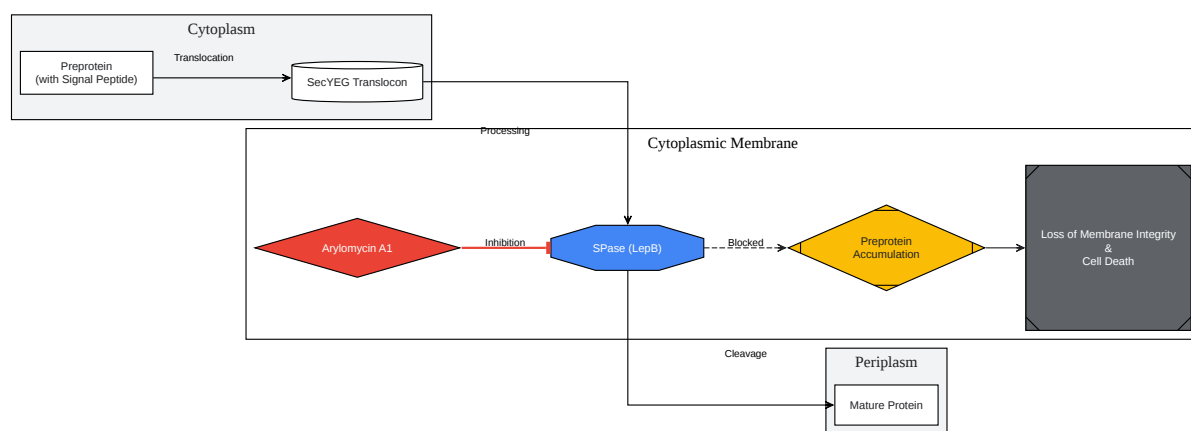
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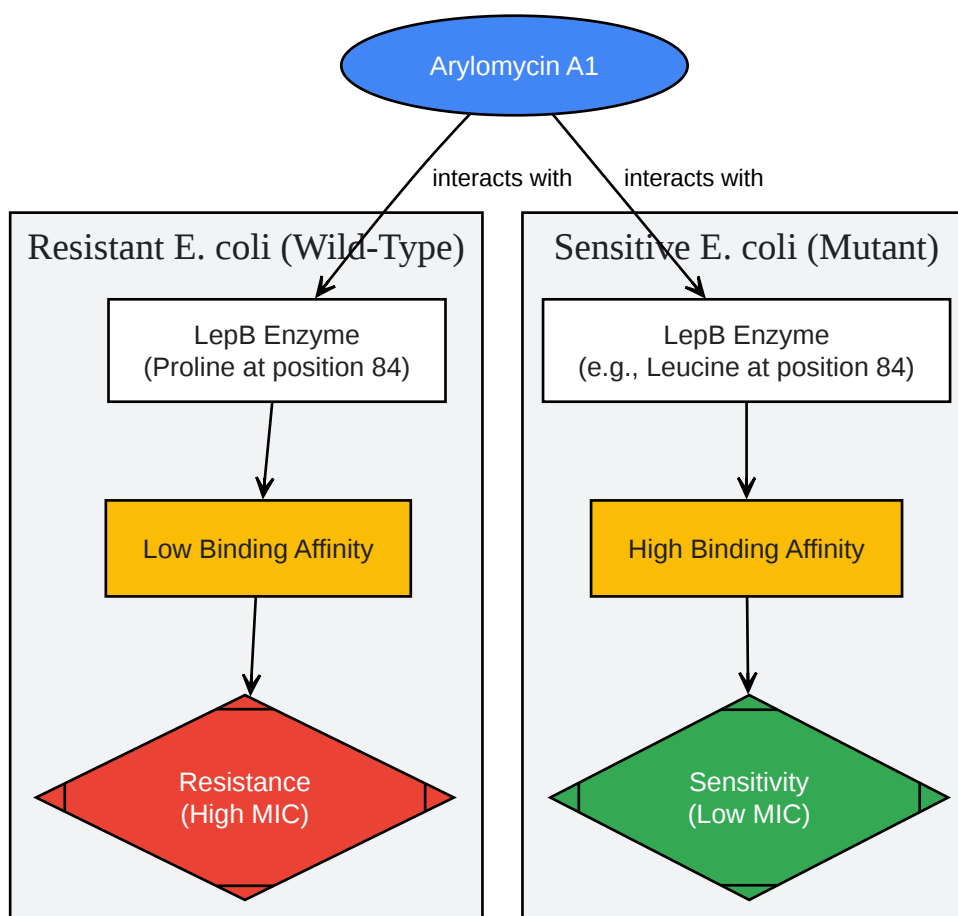
Abstract: The emergence of multidrug-resistant bacteria necessitates the exploration of novel antibiotic targets. The arylomycins are a class of natural product antibiotics that inhibit bacterial type I signal peptidase (SPase), an essential enzyme not targeted by any currently approved antibiotics.[1][2][3] This guide provides a comparative analysis of **Arylomycin A1**'s efficacy against wild-type Escherichia coli, which exhibits natural resistance, and genetically sensitized E. coli strains. We present quantitative data on antibiotic susceptibility, detail the underlying molecular mechanisms of resistance, and provide standardized experimental protocols for researchers.

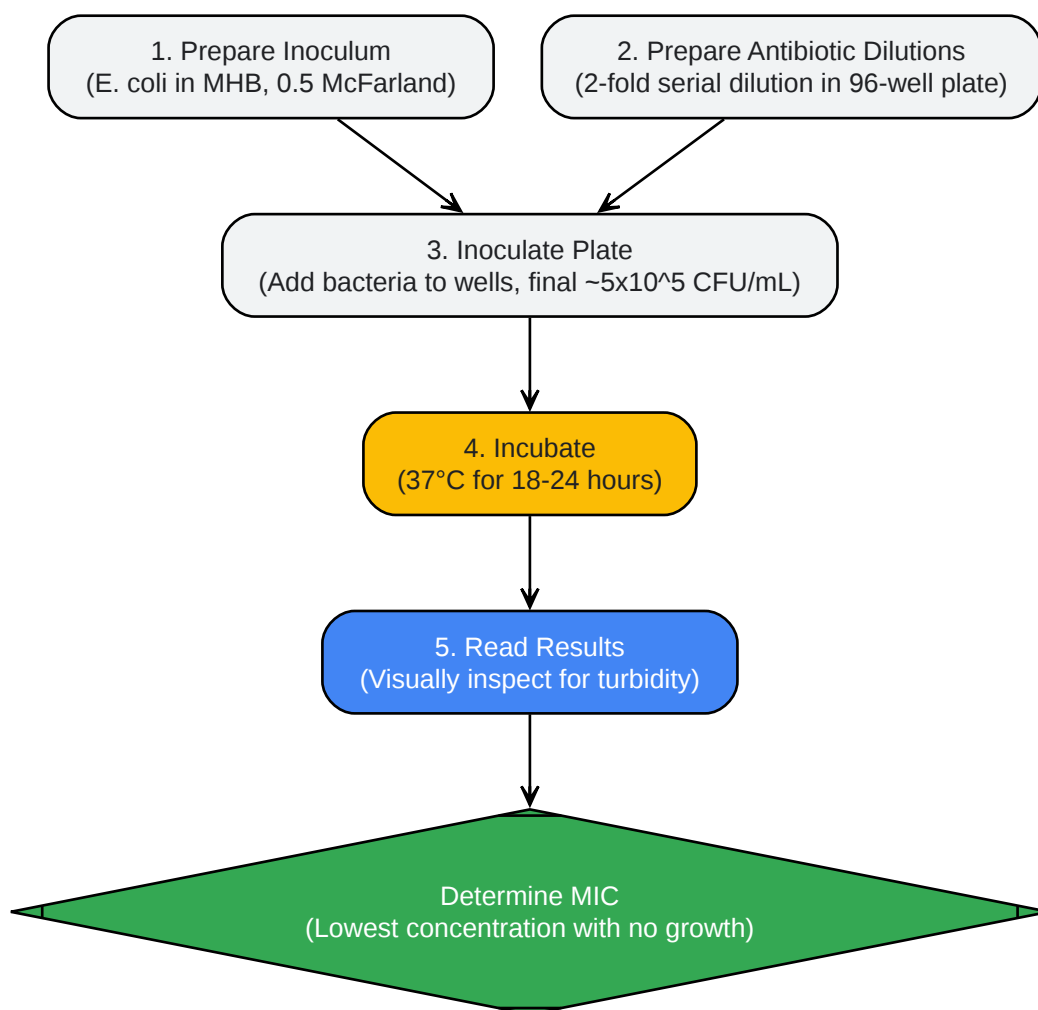
Mechanism of Action: Inhibition of Signal Peptidase

Arylomycin A1 targets the bacterial type I signal peptidase (SPase), an essential enzyme responsible for the final step in the general secretory (Sec) pathway.[4] In E. coli, this enzyme is known as LepB. SPase functions by cleaving N-terminal signal peptides from preproteins after they are translocated across the cytoplasmic membrane. This cleavage releases the mature proteins into the periplasm.

Arylomycin A1 inhibits SPase, leading to a build-up of unprocessed preproteins in the cytoplasmic membrane. This accumulation disrupts membrane integrity, ultimately resulting in bacterial cell death.[4][5] The bactericidal activity of arylomycins against sensitive E. coli is observed during the exponential growth phase, with a significant 10- to 100-fold reduction in viability within the first four hours of exposure.[1][3]







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